

# Tebufenpyrad residue decline rate comparison other pesticides

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Tebufenpyrad

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## Tebufenpyrad Residue Decline Data

The table below summarizes quantitative data on the residue decline of **Tebufenpyrad** and one other pesticide from a controlled study. The half-life (the time required for the pesticide concentration to reduce by half) is a standard measure for comparing residue decline rates.

Pesticide	Crop	Half-Life (Days)	Application Rate	Key Study Findings
<b>Tebufenpyrad</b> [1]	Angelica leaves	3.0 - 4.2	10% EC, diluted 2000X	Residue dissipation follows first-order kinetics; half-life varied across three different field sites.
<b>Penthiopyrad</b> [1]	Angelica leaves	2.6 - 4.0	20% EC, diluted 2000X	Compared with Tebufenpyrad in the same study; showed a slightly shorter half-life in integrated results.

The data shows that under the same experimental conditions, the decline rates of **Tebufenpyrad** and Penthiopyrad were very similar, with Penthiopyrad degrading slightly faster on average [1].

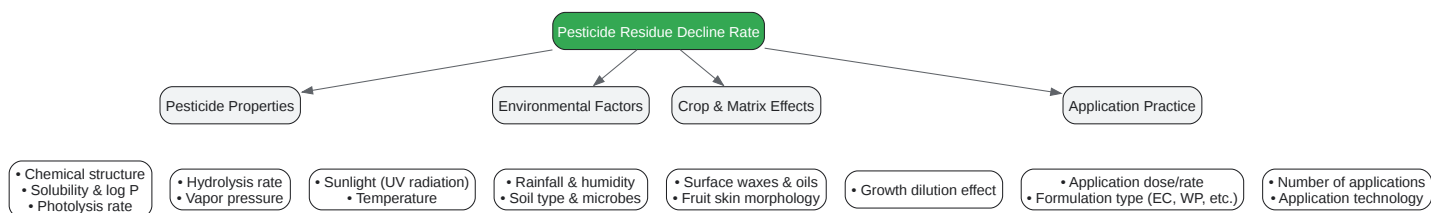
## Detailed Experimental Protocol

For the data presented above, here is the detailed methodology from the source study [1].

- **Field Trial Design:** The study was conducted in three different geographic locations in the Republic of Korea (Sancheong-gun, Jeonju-si, Jecheon-si) to account for climatic variations. At each site, angelica leaves (*Angelica acutiloba* Kitagawa) were cultivated with a planting density of  $30 \times 30$  cm. Treatment areas were a minimum of  $10 \text{ m}^2$  with buffer zones of at least 1 meter between replicates [1].
- **Pesticide Application:** Commercial products of **Tebufenpyrad 10% EC** and **Penthiopyrad 20% EC** were used. Both were diluted 2000 times (e.g., 10 mL of product in 20 L of total solution) and applied to the treatment groups. The design included three replicates for the treatment groups and one replicate for the control group for each pesticide [1].
- **Sample Analysis:**
  - **Extraction and Clean-up:** Residues in the angelica leaves were extracted using the **QuEChERS** method. Specifically, a sample was extracted with acetonitrile using a pouch containing magnesium sulfate ( $\text{MgSO}_4$ ), sodium chloride ( $\text{NaCl}$ ), sodium citrate, and sodium hydrogen citrate sesquihydrate. The extract was then cleaned up using a dispersive SPE (d-SPE) sorbent containing PSA and  $\text{MgSO}_4$  [1].
  - **Instrumentation and Quantification:** Analysis was performed using **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)**. The method was validated, showing good linearity with a correlation coefficient  $\geq 0.999$ . The Limit of Quantification (LOQ) was 0.01 mg/kg, and recovery tests demonstrated high accuracy (94.5–111.1%) [1].
  - **Kinetic Modeling:** The residue data was modeled using **first-order kinetics**. The dissipation constant ( $k$ ) was determined from the regression equation of the dissipation curve. The biological half-life was then calculated using the formula: **Half-life (days) =  $\ln(2) / k$**  [1].

## Relationship of Factors Affecting Residue Decline

The decline rate of a pesticide is not an intrinsic property but is influenced by a complex interplay of factors. The following diagram outlines the key elements that determine the residue decline rate, based on the experimental protocols and general principles found in the search results [2] [1].



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## References

1. Comparative Biological Half-Life of Penthiopyrad and ... [mdpi.com]
2. Dissipation of selected insecticides and fungicides applied ... [sciencedirect.com]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)